

# Chlorfenson: A Technical Guide to its Nomenclature, Properties, and Biological Activity

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## Compound of Interest

Compound Name: Chlorfenson

Cat. No.: B1668721

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acaricide and fungicide **chlorfenson**. It covers its IUPAC nomenclature, registered synonyms, physicochemical properties, and mechanism of action. This document is intended to serve as a valuable resource for researchers and professionals in the fields of drug development, toxicology, and agricultural science.

## Chemical Identity and Nomenclature

**Chlorfenson** is an organochlorine compound classified as a benzenesulfonate ester. The accurate and standardized identification of chemical compounds is crucial for scientific communication and regulatory purposes.

## IUPAC Nomenclature

The International Union of Pure and Applied Chemistry (IUPAC) name for **chlorfenson** is 4-chlorophenyl 4-chlorobenzenesulfonate<sup>[1][2][3][4]</sup>.

## Registered Synonyms and Trade Names

**Chlorfenson** has been marketed under a variety of synonyms and trade names. This extensive list reflects its historical use in various formulations and regions. Notable synonyms

include Ovex, Difenson, and Ovochlor[1][5][6][7]. The name "ovex" is commonly used in Canada and the USA[2]. Other registered names include Corotran, Mitran, Neosappiran, and Sappiran[6][7].

The following diagram illustrates the relationship between **chlorfenson** and its various identifiers.

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